

Application Note: Preparation of GSK3145095 Stock Solution in DMSO

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Compound of Interest

Compound Name: **GSK3145095**

Cat. No.: **B607824**

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Audience: Researchers, scientists, and drug development professionals.

Introduction

GSK3145095 is a potent and specific inhibitor of Receptor-Interacting Protein Kinase 1 (RIPK1), a critical regulator of cell death and inflammation.^[1] Due to its role in modulating necroptosis and inflammatory pathways, **GSK3145095** is a valuable tool in research areas such as oncology and immune-mediated inflammatory diseases.^{[1][2]} Accurate and reproducible experimental results depend on the correct preparation and storage of stock solutions. This document provides a detailed protocol for preparing a stock solution of **GSK3145095** using Dimethyl Sulfoxide (DMSO).

Physicochemical Properties of **GSK3145095**

A summary of the key physicochemical properties of **GSK3145095** is presented below. This data is essential for accurate calculations and handling of the compound.

Property	Value	References
Molecular Formula	$C_{20}H_{17}F_2N_5O_2$	[3][4][5]
Molecular Weight	397.38 g/mol	[3][4][5][6]
CAS Number	1622849-43-7	[3][4][6]
Appearance	White to off-white solid	[3][7]
Solubility in DMSO	≥ 79 mg/mL (≥ 198.8 mM)	[3][4][6]
Purity	>98% (typical)	

Experimental Protocol

1. Materials and Equipment

- **GSK3145095** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Bath sonicator (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

2. Safety Precautions

- Handle **GSK3145095** powder in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE at all times to avoid inhalation, ingestion, or direct skin contact.
- Consult the Safety Data Sheet (SDS) for **GSK3145095** before handling.

3. Stock Solution Preparation (Example: 10 mM)

This protocol describes the preparation of a 10 mM stock solution. The formula can be adjusted for any desired concentration.

Calculation:

The fundamental formula for calculating the required mass of the compound is: Mass (g) = Concentration (mol/L) × Volume (L) × Molecular Weight (g/mol)

To prepare 1 mL of a 10 mM stock solution:

- Mass (mg) = $10 \text{ mmol/L} \times 0.001 \text{ L} \times 397.38 \text{ g/mol} \times 1000 \text{ mg/g}$
- Mass (mg) = 3.97 mg

Step-by-Step Procedure:

- Equilibration: Before opening, allow the vial of **GSK3145095** powder to equilibrate to room temperature for at least 60 minutes to prevent moisture condensation.[8]
- Weighing: Carefully weigh out 3.97 mg of **GSK3145095** powder using a calibrated analytical balance and place it into a sterile vial.
- Solvent Addition: Add 1.0 mL of high-purity DMSO to the vial containing the powder. It is crucial to use newly opened or anhydrous DMSO, as absorbed moisture can significantly reduce the compound's solubility.[3][6][7]
- Dissolution: Tightly cap the vial and vortex thoroughly until the solid is completely dissolved.
- Aiding Dissolution (if necessary): If precipitation or incomplete dissolution occurs, sonicate the vial in a water bath for 5-10 minutes.[3][4] Gentle warming can also be applied.
- Aliquoting: To avoid degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.[3]
- Storage: Store the aliquoted stock solution in tightly sealed vials at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).[3][6]

4. Data Presentation: Stock Solution Preparation Table

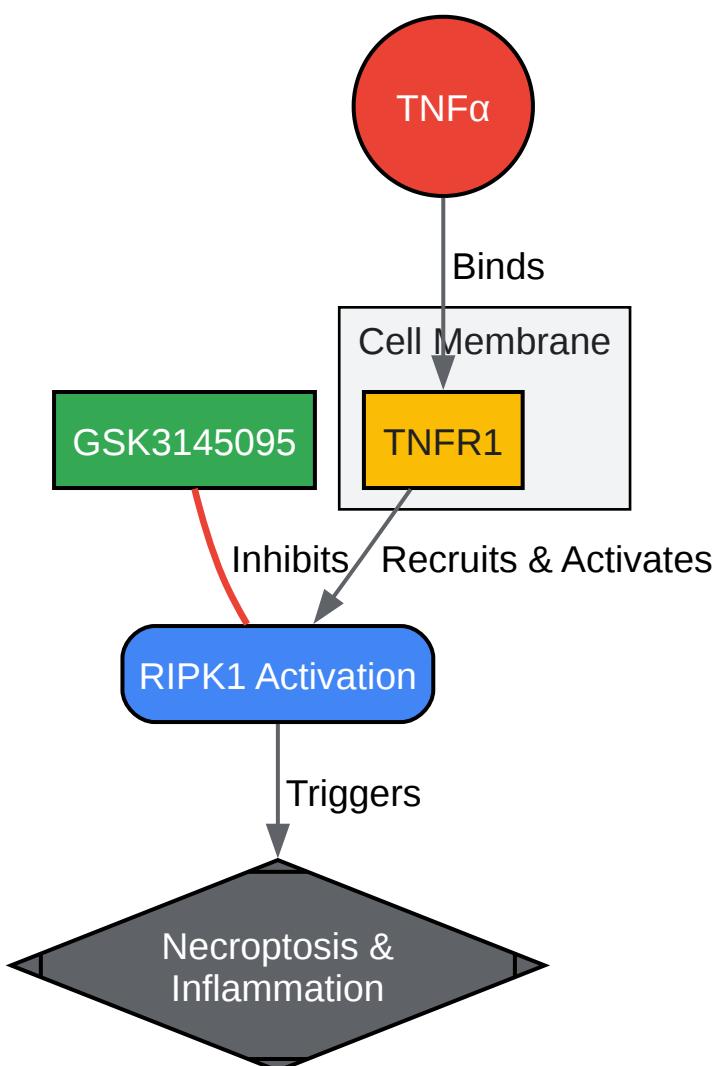
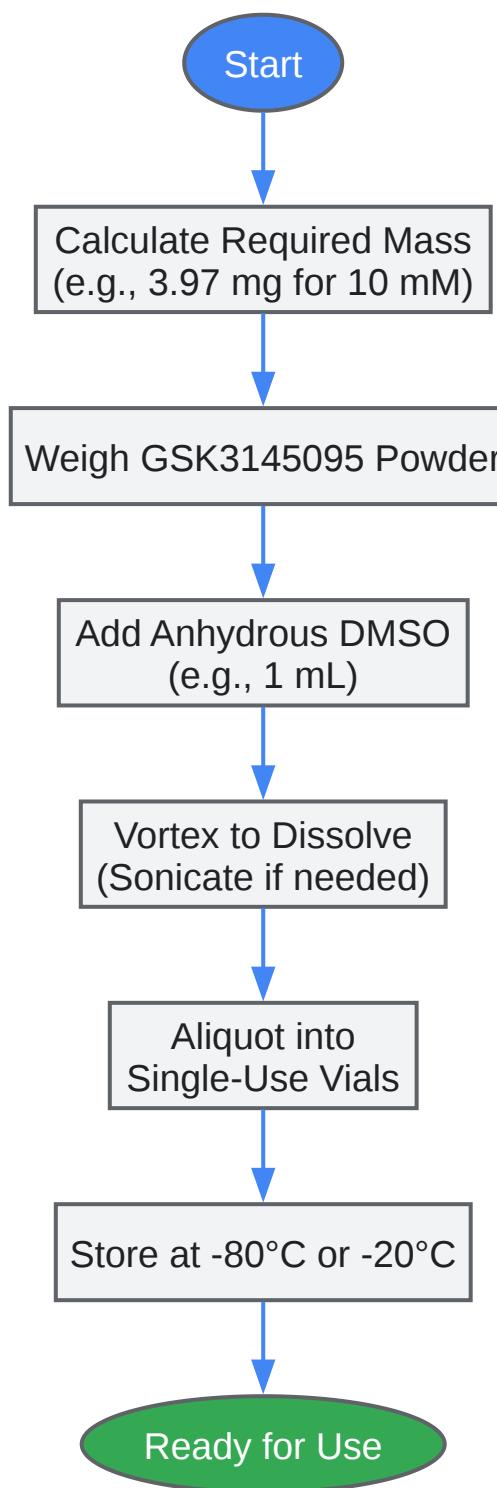
The following table provides pre-calculated masses of **GSK3145095** required for preparing common stock solution concentrations in 1 mL of DMSO.[3][4]

Desired Concentration	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	0.40 mg	1.99 mg	3.97 mg
5 mM	1.99 mg	9.93 mg	19.87 mg
10 mM	3.97 mg	19.87 mg	39.74 mg
50 mM	19.87 mg	99.35 mg	198.69 mg

Visualizations

Experimental Workflow Diagram

The following diagram illustrates the sequential workflow for preparing the **GSK3145095** stock solution.



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